

# Chemical structure and properties of deoxythymidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *L*-Thymidine

Cat. No.: B092121

[Get Quote](#)

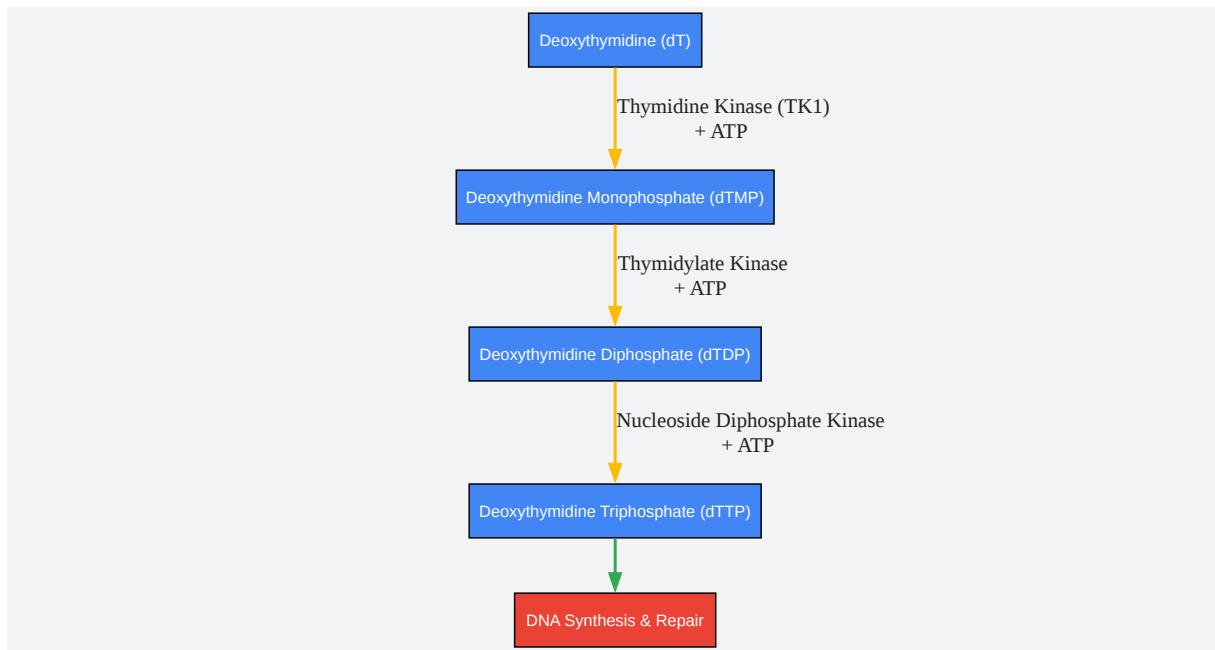
An In-depth Technical Guide to the Chemical Structure and Properties of Deoxythymidine

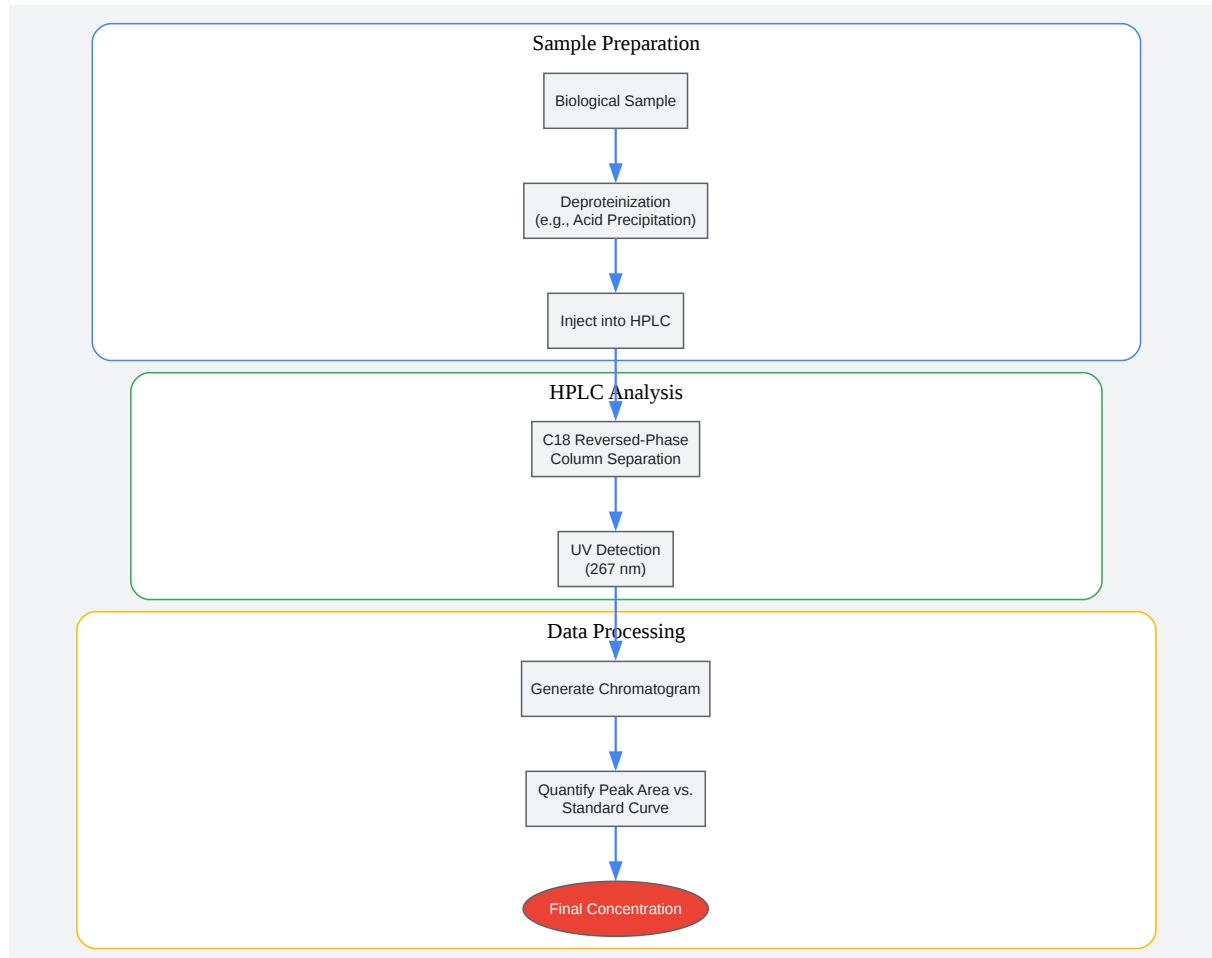
## Introduction

Deoxythymidine, also known as thymidine, is a pyrimidine deoxynucleoside fundamental to molecular biology and medicine.<sup>[1]</sup> It is one of the four essential nucleoside building blocks of deoxyribonucleic acid (DNA), where it pairs with deoxyadenosine.<sup>[1][2]</sup> Composed of a deoxyribose sugar linked to the pyrimidine base thymine, deoxythymidine plays a critical role in DNA replication and repair.<sup>[1][3]</sup> Its significance extends to its use in synchronizing cell cultures in the G1/early S phase and as a precursor in the synthesis of crucial antiviral drugs, such as Azidothymidine (AZT) used in HIV treatment.<sup>[1][4]</sup> This guide provides a detailed overview of its chemical structure, physicochemical and spectroscopic properties, biological roles, and key experimental protocols relevant to researchers in drug development and life sciences.

## Chemical Structure

Deoxythymidine is a nucleoside composed of a pyrimidine base, thymine, covalently bonded to a deoxyribose sugar via a  $\beta$ -N1-glycosidic bond.<sup>[5]</sup> The systematic IUPAC name is 1-[(2R,4S,5R)-4-Hydroxy-5-(hydroxymethyl)oxolan-2-yl]-5-methylpyrimidine-2,4(1H,3H)-dione.<sup>[1]</sup> Unlike the ribonucleosides found in RNA, the sugar in deoxythymidine is 2'-deoxyribose, meaning it lacks a hydroxyl group at the 2' position of the pentose ring.<sup>[6]</sup>





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Thymidine - Wikipedia [en.wikipedia.org]
- 2. everypixel.com [everypixel.com]

- 3. What is Deoxythymidine/Deoxycytidine used for? [synapse.patsnap.com]
- 4. biologyonline.com [biologyonline.com]
- 5. Thymidine diphosphate - Wikipedia [en.wikipedia.org]
- 6. Showing Compound thymidine (FDB031201) - FooDB [foodb.ca]
- To cite this document: BenchChem. [Chemical structure and properties of deoxythymidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092121#chemical-structure-and-properties-of-deoxythymidine]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)